

Technical Guide: Physical and Experimental Properties of ¹³C6-Labeled p-Anisic Acid

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Compound of Interest

Compound Name: *p*-Anisic acid-¹³C6

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This technical guide provides a comprehensive overview of the core physical properties of ¹³C6-labeled p-Anisic acid, a stable isotope-labeled compound crucial for a variety of research applications. This document details its physical characteristics, experimental protocols for property determination, and its application in quantitative analysis workflows.

Core Physical Properties

¹³C6-labeled p-Anisic acid is a derivative of p-Anisic acid where the six carbon atoms in the benzene ring have been replaced with the stable isotope carbon-13. This isotopic labeling makes it an ideal internal standard or tracer for quantitative studies using mass spectrometry and NMR.^[1] While specific experimental data for the labeled compound is not widely published, its physical properties are expected to be nearly identical to its unlabeled counterpart.

Table 1: Physical Properties of p-Anisic Acid and ¹³C6-labeled p-Anisic Acid

Property	Unlabeled p-Anisic Acid	13C6-labeled p-Anisic Acid
Molecular Formula	C ₈ H ₈ O ₃ [2]	C ₂ ¹³ C ₆ H ₈ O ₃ [3]
Molecular Weight	152.15 g/mol [2]	158.10 g/mol [3]
Melting Point	182-185 °C [4]	Expected to be very similar to unlabeled p-Anisic acid.
Boiling Point	275-280 °C [2]	Expected to be very similar to unlabeled p-Anisic acid.
Appearance	White crystalline solid [5][6]	White crystalline solid.
Solubility in Water	Sparingly soluble (1 part in 2500 parts water) [2][5]	Expected to be very similar to unlabeled p-Anisic acid.
Solubility in Organic Solvents	Highly soluble in alcohols, ether, and ethyl acetate. [5]	Expected to be highly soluble in alcohols, ether, and ethyl acetate.
CAS Number	100-09-4 [2]	1173022-97-3 [1]

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following are detailed methodologies for key experiments.

Melting Point Determination

The melting point of a solid is a critical indicator of its purity.[\[7\]](#)

Methodology: Capillary Method

- Sample Preparation: A small amount of the crystalline 13C6-labeled p-Anisic acid is finely powdered.
- Capillary Tube Loading: The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or an automated detection system.
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range. For high accuracy, a slow heating rate (1-2 °C per minute) is used near the expected melting point.

Solubility Determination

Solubility is a key parameter influencing a compound's behavior in various applications, including drug formulation and biological assays.

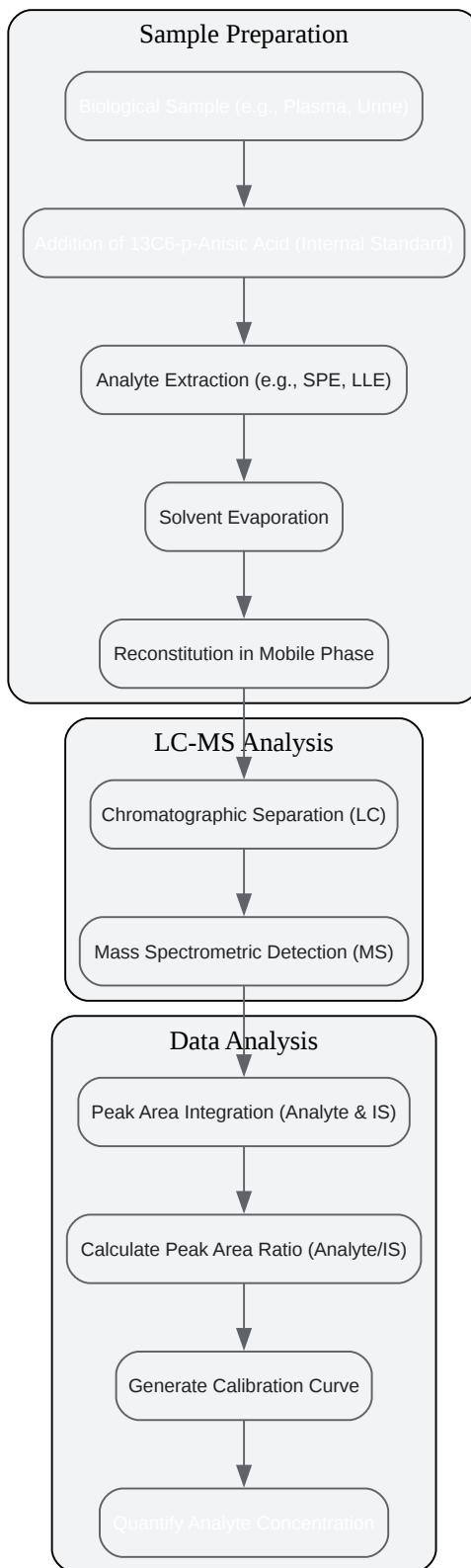
Methodology: Shake-Flask Method

- **Equilibrium Saturation:** An excess amount of ¹³C6-labeled p-Anisic acid is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- **Agitation:** The mixture is agitated at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** The saturated solution is carefully separated from the undissolved solid by centrifugation and/or filtration.
- **Quantification:** The concentration of the dissolved ¹³C6-labeled p-Anisic acid in the clear supernatant or filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry. The solubility is then expressed in units such as mg/mL or mol/L.

Application in Quantitative Analysis: LC-MS Workflow

¹³C6-labeled p-Anisic acid is frequently utilized as an internal standard in Liquid Chromatography-Mass Spectrometry (LC-MS) for the accurate quantification of unlabeled p-Anisic acid in complex biological matrices.^[1] The stable isotope label ensures that the internal standard co-elutes with the analyte and experiences similar ionization effects, thereby correcting for variations in sample preparation and instrument response.

Below is a generalized workflow for a typical quantitative LC-MS analysis using a stable isotope-labeled internal standard.



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Caption: Generalized workflow for quantitative analysis using LC-MS with a stable isotope-labeled internal standard.

This workflow illustrates the key stages from sample preparation through to data analysis, highlighting the critical role of the ¹³C6-labeled internal standard in achieving accurate and reliable quantification.

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